

3,5-Dimethylisoxazole-4-carbonyl chloride

chemical structure and IUPAC name

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Compound of Interest

Compound Name: 3,5-Dimethylisoxazole-4-carbonyl chloride

Cat. No.: B1301098

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An In-depth Technical Guide to 3,5-Dimethylisoxazole-4-carbonyl Chloride

For researchers, scientists, and professionals in drug development, **3,5-Dimethylisoxazole-4-carbonyl chloride** is a key building block in organic synthesis. This guide provides detailed information on its chemical structure, properties, and applications.

Chemical Structure and IUPAC Name

The compound, with the Chemical Abstracts Service (CAS) number 31301-45-8, is formally recognized by the International Union of Pure and Applied Chemistry (IUPAC) as 3,5-dimethyl-1,2-oxazole-4-carbonyl chloride^{[1][2]}. It is also commonly referred to as **3,5-dimethylisoxazole-4-carbonyl chloride**^[1]. Its molecular formula is C₆H₆CINO₂^{[1][2][3][4]}.

The chemical structure consists of an isoxazole ring, which is a five-membered heterocycle containing one nitrogen and one oxygen atom in adjacent positions. This ring is substituted with methyl groups at positions 3 and 5, and a carbonyl chloride group at position 4.

Physicochemical Properties

A summary of the key quantitative data for **3,5-Dimethylisoxazole-4-carbonyl chloride** is presented below. This information is critical for its handling, application in reactions, and for analytical purposes.

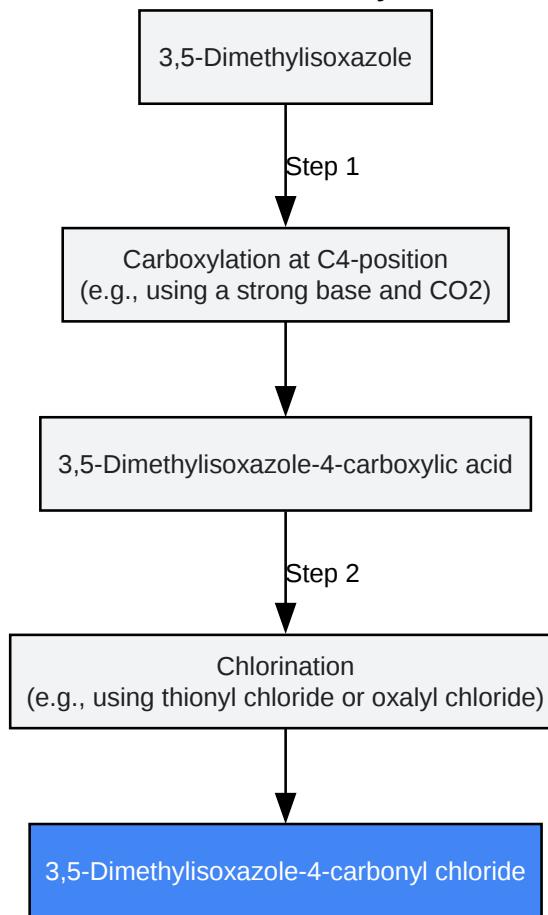
Property	Value
Molecular Weight	159.57 g/mol [2] [3]
Appearance	Colorless to light orange to yellow clear liquid [3]
Boiling Point	90 °C at 12-15 mmHg [2] [3] [5]
Density	Approximately 1.27 - 1.282 g/cm ³ [3] [5]
Refractive Index	n _{20D} 1.5 [3]
Purity	≥ 96% (GC) [3]

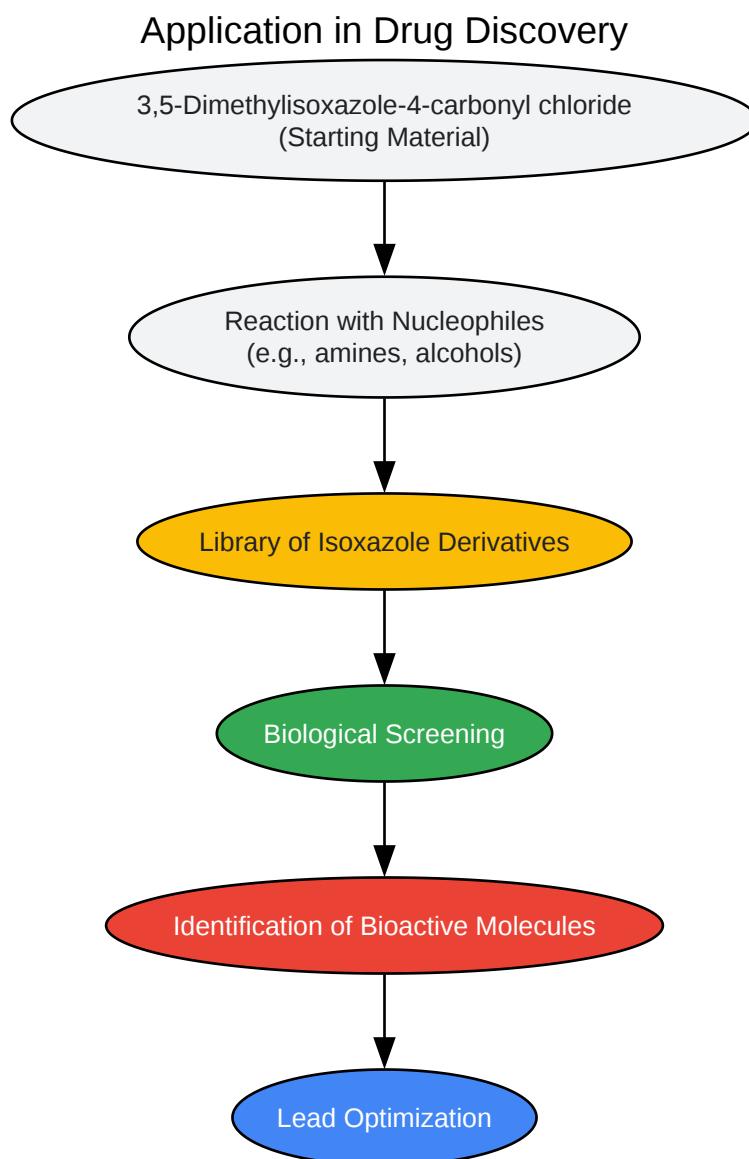
Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **3,5-Dimethylisoxazole-4-carbonyl chloride** are proprietary and found within scientific literature and patents, a general synthetic workflow can be outlined. The synthesis typically originates from 3,5-dimethylisoxazole, which is then subjected to a carbonylation reaction at the 4-position, followed by conversion to the acid chloride.

A logical workflow for a typical synthesis is illustrated in the diagram below.

General Synthetic Workflow for 3,5-Dimethylisoxazole-4-carbonyl Chloride





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